

A Comprehensive Technical Guide to 2-Chloro-5-nitrobenzenesulfonamide

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Compound of Interest

Compound Name: 2-Chloro-5-nitrobenzenesulfonamide

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For Researchers, Scientists, and Drug Development Professionals

Core Identification and Nomenclature

2-Chloro-5-nitrobenzenesulfonamide is a sulfonamide compound that serves as a valuable building block in organic synthesis.

- IUPAC Name: **2-chloro-5-nitrobenzenesulfonamide**^[1]
- CAS Number: 96-72-0^{[1][2]}
- Molecular Formula: C₆H₅ClN₂O₄S^{[1][2]}
- Molecular Weight: 236.63 g/mol ^{[1][2]}

Structural Representation

The molecular structure consists of a benzene ring substituted with a chlorine atom, a nitro group, and a sulfonamide group.

- SMILES: C1=CC(=C(C=C1[O-])S(=O)(=O)N)Cl^[1]
- InChI: InChI=1S/C6H5ClN2O4S/c7-5-2-1-4(9(10)11)3-6(5)14(8,12)13/h1-3H,(H2,8,12,13)^[1]

Synonyms

This compound is known by several other names in the literature and commercial listings, which can be critical for comprehensive database searches.^[1]

- 2-chloro-5-nitrobenzene-1-sulfonamide^{[1][3][4]}
- Benzenesulfonamide, 2-chloro-5-nitro-^{[1][3][4]}
- NSC 105711^{[1][2][5]}
- 5-nitro-2-chlorobenzenesulfonamide^[1]

Physicochemical Properties

Understanding the physical and chemical properties of **2-Chloro-5-nitrobenzenesulfonamide** is fundamental for its application in experimental design.

Property	Value	Source
Melting Point	184-185 °C	^[5]
Boiling Point	435.2°C at 760 mmHg	^[5]
Density	1.7 g/cm ³	^[5]
Flash Point	217.0 °C	^[5]
Refractive Index	1.622	^[5]
Appearance	Light yellow crystalline solid	^[6]

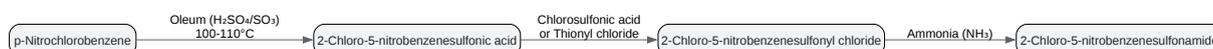
Synthesis and Mechanism

The synthesis of **2-Chloro-5-nitrobenzenesulfonamide** typically involves the sulfonation and subsequent chlorination or amidation of a substituted benzene precursor. A common pathway starts with p-nitrochlorobenzene.

Synthetic Pathway Overview

The industrial synthesis often involves the chlorosulfonation of p-nitrochlorobenzene. However, a laboratory-scale synthesis can be conceptualized as a multi-step process. A related precursor, 2-chloro-5-nitrobenzenesulfonic acid, is synthesized by treating p-nitrochlorobenzene with oleum.[7] This acid can then be converted to the corresponding sulfonyl chloride, which is a key intermediate.

The conversion of 2-chloro-5-nitrobenzenesulfonic acid to 2-chloro-5-nitrobenzenesulfonyl chloride can be achieved using chlorosulfonic acid or thionyl chloride in oleum.[8] A greener alternative involves using bis(trichloromethyl)carbonate (BTC) in the presence of an organic base.[9] The resulting sulfonyl chloride can then be readily converted to the desired sulfonamide by reaction with ammonia.



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Caption: Synthetic workflow for **2-Chloro-5-nitrobenzenesulfonamide**.

Detailed Experimental Protocol (Conceptual)

Step 1: Synthesis of 2-Chloro-5-nitrobenzenesulfonyl chloride from 2-Chloro-5-nitrobenzenesulfonic acid

- To a solution of 2-chloro-5-nitrobenzenesulfonic acid in an appropriate solvent, add a chlorinating agent such as thionyl chloride or oxalyl chloride, often with a catalytic amount of dimethylformamide (DMF).
- The reaction mixture is typically stirred at room temperature or gently heated to facilitate the conversion.
- Progress of the reaction is monitored by thin-layer chromatography (TLC).
- Upon completion, the excess chlorinating agent and solvent are removed under reduced pressure to yield the crude 2-chloro-5-nitrobenzenesulfonyl chloride.

Step 2: Synthesis of **2-Chloro-5-nitrobenzenesulfonamide**

- The crude 2-chloro-5-nitrobenzenesulfonyl chloride is dissolved in an inert solvent like tetrahydrofuran (THF) or dichloromethane.
- The solution is cooled in an ice bath, and an excess of aqueous ammonia or a solution of ammonia in an organic solvent is added dropwise.
- The reaction is stirred for a specified period, allowing for the complete formation of the sulfonamide.
- The product is then isolated by filtration or extraction, followed by purification, typically through recrystallization, to obtain pure **2-Chloro-5-nitrobenzenesulfonamide**.

Applications in Research and Drug Development

Sulfonamides are a well-established class of compounds with a broad spectrum of biological activities, including antimicrobial, antiviral, and anticancer properties.^[10] **2-Chloro-5-nitrobenzenesulfonamide**, as a substituted sulfonamide, serves as a versatile intermediate in the synthesis of more complex molecules with potential therapeutic applications.

The presence of the chloro and nitro groups on the benzene ring provides reactive sites for further chemical modifications, allowing for the generation of diverse libraries of compounds for drug discovery screening. For instance, the nitro group can be reduced to an amine, which can then be further functionalized. The chlorine atom can be displaced via nucleophilic aromatic substitution reactions. These transformations enable the synthesis of a wide range of derivatives.

Derivatives of the closely related 2-chloro-5-nitrobenzoic acid have shown potential as next-generation antibacterial agents, highlighting the potential of this structural motif in addressing antibiotic resistance.^{[11][12]}

Analytical and Characterization Protocols

High-Performance Liquid Chromatography (HPLC)

- Objective: To assess the purity of **2-Chloro-5-nitrobenzenesulfonamide**.

- Column: A reversed-phase C18 column is typically suitable.
- Mobile Phase: A gradient of water (often with 0.1% formic acid or trifluoroacetic acid) and acetonitrile or methanol.
- Detection: UV detection at a wavelength where the compound exhibits strong absorbance, typically around 254 nm.
- Sample Preparation: A dilute solution of the compound in the mobile phase or a compatible solvent.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum will provide information on the aromatic protons. The chemical shifts and coupling patterns will be characteristic of the substitution pattern on the benzene ring.
- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for each of the carbon atoms in the molecule, confirming the carbon framework.
- Solvent: Deuterated dimethyl sulfoxide (DMSO-d_6) or deuterated chloroform (CDCl_3) are common solvents.

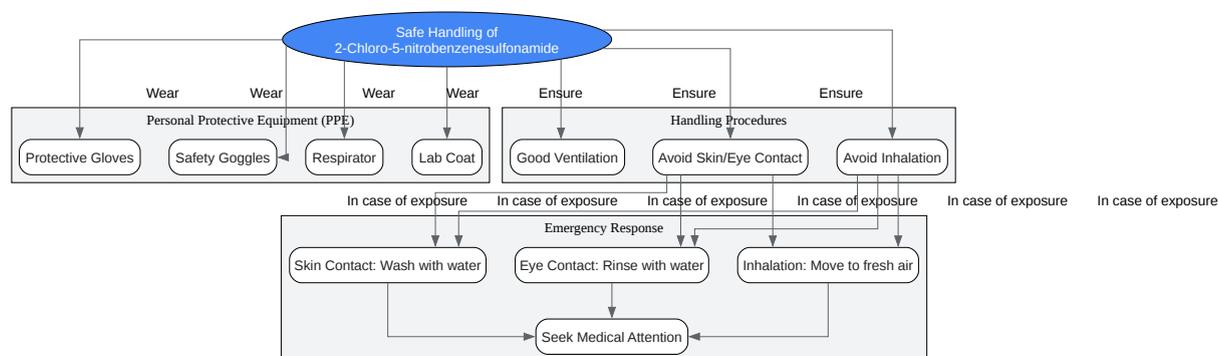
Mass Spectrometry (MS)

- Technique: Electrospray ionization (ESI) is a common method for analyzing such compounds.
- Expected Ion: In positive ion mode, the protonated molecule $[\text{M}+\text{H}]^+$ would be expected. In negative ion mode, the deprotonated molecule $[\text{M}-\text{H}]^-$ would be observed. The isotopic pattern due to the presence of chlorine (^{35}Cl and ^{37}Cl) would also be a key identifying feature.

Safety and Handling

2-Chloro-5-nitrobenzenesulfonamide is classified as a hazardous substance and requires careful handling.

- Hazard Statements: May cause an allergic skin reaction (H317).[1][5]
- Precautionary Statements:
 - Avoid breathing dust/fume/gas/mist/vapors/spray (P261).[5]
 - Wear protective gloves/protective clothing/eye protection/face protection (P280).[5]
 - IF ON SKIN: Wash with plenty of water (P302+P352).[5]
 - If skin irritation or rash occurs: Get medical help (P333+P317).[5]
- Personal Protective Equipment (PPE):
 - Respiratory Protection: Use a NIOSH-approved respirator when handling the solid material to avoid dust inhalation.[6]
 - Hand Protection: Wear appropriate chemical-resistant gloves.[13]
 - Eye Protection: Use chemical safety goggles.[13]
 - Skin and Body Protection: Wear a lab coat and ensure skin is not exposed.
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[6]
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local regulations.[5]



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Caption: Safety protocol for handling **2-Chloro-5-nitrobenzenesulfonamide**.

Conclusion

2-Chloro-5-nitrobenzenesulfonamide is a compound of significant interest to the chemical and pharmaceutical industries. Its well-defined structure and reactive functional groups make it an ideal starting material for the synthesis of a wide array of novel molecules. A thorough understanding of its properties, synthesis, and handling is crucial for its effective and safe utilization in research and development. This guide provides a foundational framework for professionals working with this versatile chemical intermediate.

References

- **2-Chloro-5-nitrobenzenesulfonamide** | C₆H₅ClN₂O₄S | CID 66784 - PubChem. National Center for Biotechnology Information. [[Link](#)]
- **2-CHLORO-5-NITROBENZENESULFONAMIDE**. FDA Global Substance Registration System. [[Link](#)]
- MATERIAL SAFETY DATA SHEET - oxfordlabchem.com. Oxford Lab Fine Chem LLP. [[Link](#)]
- Preparation of 2-chloro-5-nitrobenzenesulfonic acid - PrepChem.com. PrepChem.com. [[Link](#)]
- DE3714611A1 - Process for the preparation of 2-chloro-5-nitrobenzenesulphonyl chloride - Google Patents.
- From Structure to Function: 2-Chloro-5-nitrobenzoic Acid Derivatives as Potential Next-Generation Antibacterials - MDPI. MDPI. [[Link](#)]
- 2-CHLORO-5-NITROBENZENESULFONIC ACID | 96-73-1 - LookChem. LookChem. [[Link](#)]
- CAS No : 96-72-0 | Product Name : **2-Chloro-5-nitrobenzenesulfonamide** | Pharmaffiliates. Pharmaffiliates. [[Link](#)]
- CN102351751A - Method for chemically synthesizing 2-chloro-5-nitro-benzenesulfonyl chloride - Google Patents.
- 2-Chloro-5-nitrobenzamide | C₇H₅ClN₂O₃ | CID 286562 - PubChem. National Center for Biotechnology Information. [[Link](#)]
- **2-CHLORO-5-NITROBENZENESULFONAMIDE** - precisionFDA. precisionFDA. [[Link](#)]
- Exploring the Applications of 2-Chloro-5-nitrobenzoic Acid in Fine Chemicals. Ningbo Inno Pharmchem Co.,Ltd. [[Link](#)]
- 2-Chloro-5-nitrobenzoic acid - the NIST WebBook. National Institute of Standards and Technology. [[Link](#)]
- From Structure to Function: 2-Chloro-5-nitrobenzoic Acid Derivatives as Potential Next-Generation Antibacterials - PubMed. National Center for Biotechnology Information. [[Link](#)]

- The Evolving Role of Sulfonamides in Medicine and Drug Development: A Brief Review. Preprints.org. [[Link](#)]

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Sources

- 1. 2-Chloro-5-nitrobenzenesulfonamide | C₆H₅ClN₂O₄S | CID 66784 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. 2-CHLORO-5-NITROBENZENESULFONAMIDE [drugfuture.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. echemi.com [echemi.com]
- 6. oxfordlabchem.com [oxfordlabchem.com]
- 7. prepchem.com [prepchem.com]
- 8. DE3714611A1 - Process for the preparation of 2-chloro-5-nitrobenzenesulphonyl chloride - Google Patents [patents.google.com]
- 9. CN102351751A - Method for chemically synthesizing 2-chloro-5-nitro-benzenesulfonyl chloride - Google Patents [patents.google.com]
- 10. The Evolving Role of Sulfonamides in Medicine and Drug Development: A Brief Review [ajchem-b.com]
- 11. mdpi.com [mdpi.com]
- 12. From Structure to Function: 2-Chloro-5-nitrobenzoic Acid Derivatives as Potential Next-Generation Antibacterials - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. sigmaaldrich.com [sigmaaldrich.com]
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